

Essential Guide to the Proper Disposal of CLZ-8

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Compound of Interest

Compound Name: CLZ-8

Cat. No.: B1675955

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **CLZ-8**, a research chemical identified as an orally active inhibitor of Mcl-1-PUMA.^{[1][2]} Due to the absence of a comprehensive Safety Data Sheet (SDS) in the public domain, a precautionary approach, treating **CLZ-8** as hazardous waste, is mandatory.

Chemical and Physical Properties

A summary of the known properties of **CLZ-8** is presented below. It is critical to note that this information is not exhaustive, and all handling and disposal procedures should be conducted with the assumption that the compound may have uncharacterized hazardous properties.

Property	Value	Source
Synonyms	Mcl1-IN-8, CLZ8, CLZ 8	[1]
Molecular Weight	393.5 g/mol	[1]
Formula	Not specified in search results	-
Appearance	Likely a solid powder	[1]
Solubility	Soluble in DMSO (40 mg/mL)	[1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[1]

Experimental Protocol: Step-by-Step Disposal of CLZ-8

This protocol outlines the necessary steps for the safe disposal of **CLZ-8** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety goggles, and nitrile gloves.
- If handling the powder outside of a certified chemical fume hood, a respirator may be necessary to avoid inhalation.

2. Waste Segregation:

- **Solid Waste:** Collect any unused or expired **CLZ-8** powder, along with any contaminated items such as weighing paper, spatulas, and empty vials, in a designated, properly labeled hazardous waste container. This container should be made of a material compatible with the chemical and have a secure lid.
- **Liquid Waste:** Solutions containing **CLZ-8** (e.g., in DMSO) should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- **Contaminated Sharps:** Needles, syringes, or other sharps contaminated with **CLZ-8** must be disposed of in a designated sharps container for hazardous chemical waste.

3. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name ("**CLZ-8**" and "Mcl1-IN-8"), the approximate concentration and quantity of the waste, and the date the waste was first added to the container.

4. Storage of Waste:

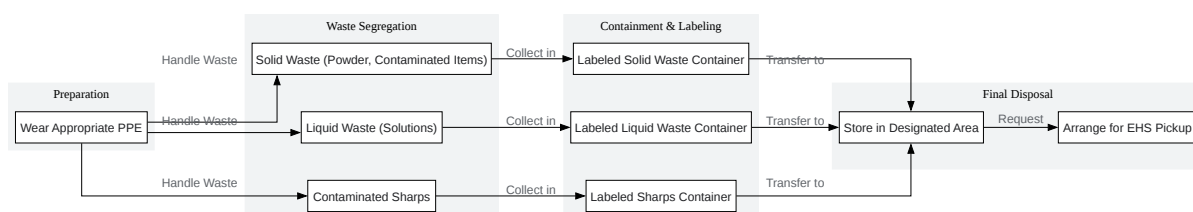
- Store hazardous waste containers in a designated, secure area, away from general laboratory traffic.
- Ensure the storage area is well-ventilated and has secondary containment to prevent spills.

5. Disposal Request:

- Once the waste container is full or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all institutional and local regulations for the pickup and disposal of chemical waste.

Workflow for CLZ-8 Disposal

The following diagram illustrates the logical flow for the proper disposal of **CLZ-8** waste.

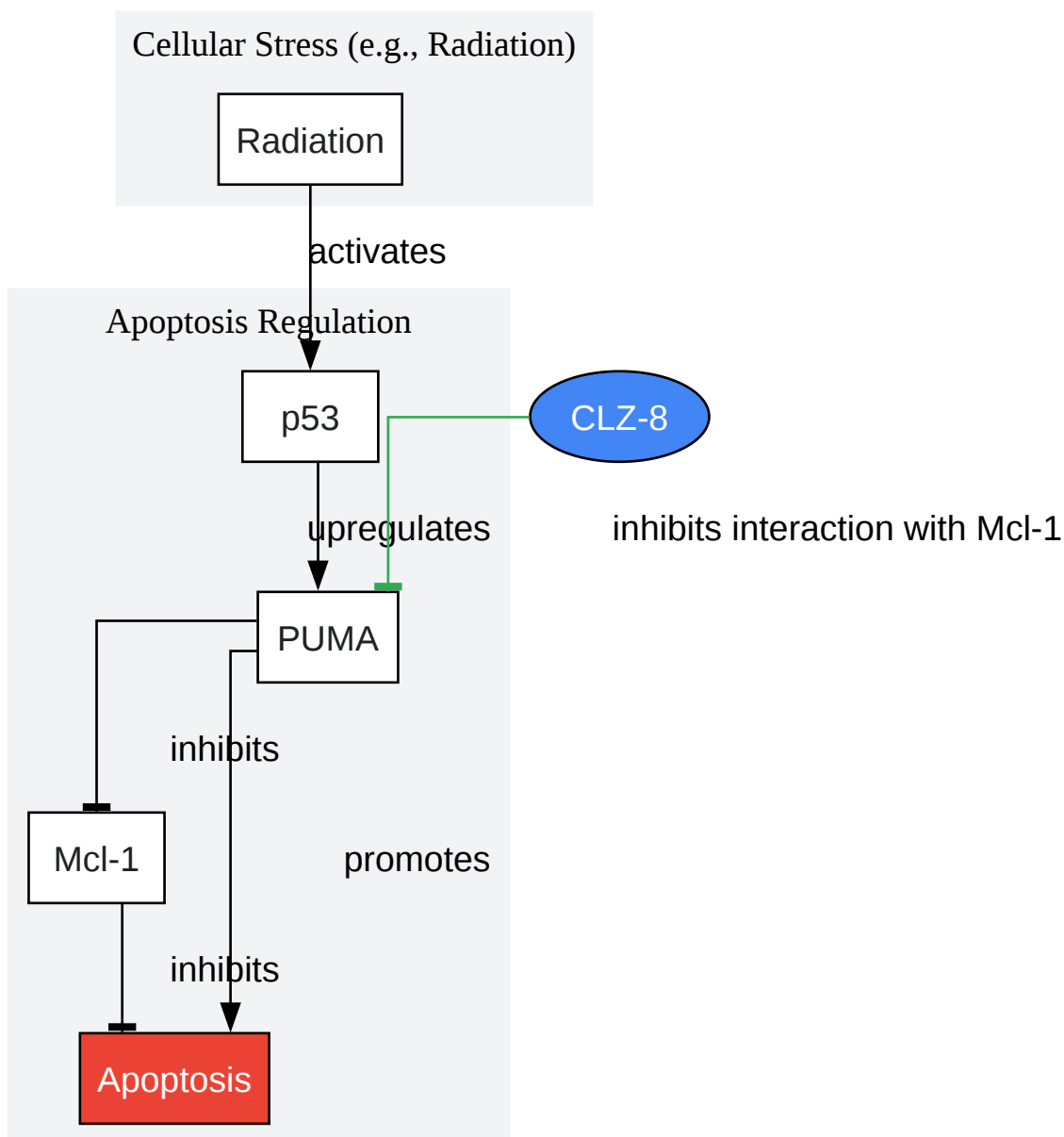


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CLZ-8 Disposal Workflow

Hypothetical Signaling Pathway of CLZ-8

CLZ-8 is an inhibitor of the Mcl-1-PUMA interaction, which has radioprotective properties by reducing apoptosis.[1][2][3] The diagram below illustrates a hypothetical signaling pathway in which **CLZ-8** may act.



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Hypothetical **CLZ-8** Signaling Pathway

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- 2. medchemexpress.com [medchemexpress.com]
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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of CLZ-8]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675955#clz-8-proper-disposal-procedures>]

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